

Reproterol Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Reproterol Hydrochloride*

Cat. No.: *B10775827*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Reproterol Hydrochloride**, a selective beta-2 adrenergic receptor agonist utilized in the management of respiratory conditions. This document consolidates critical chemical identifiers, pharmacological data, and outlines its mechanism of action through detailed signaling pathways.

Core Chemical Identifiers

Reproterol Hydrochloride is a well-characterized compound with established identifiers crucial for research and regulatory purposes.

Identifier	Value	Citation
CAS Number	13055-82-8	[1][2][3][4]
IUPAC Name	7-[3-[[2-(3,5-dihydroxyphenyl)-2-hydroxyethyl]amino]propyl]-1,3-dimethyl-3,7-dihydro-1H-purine-2,6-dione hydrochloride	[1][2]
Molecular Formula	C18H24ClN5O5	[1][2]
Molecular Weight	425.87 g/mol	[2][3][5]
Parent Compound CAS	54063-54-6 (Reproterol)	[2][6]

Synonyms and Brand Names

A variety of synonyms and brand names have been associated with **Reproterol Hydrochloride** throughout its clinical and research history.

Type	Name	Citation
Synonyms	Reproterol HCl, D-1959, D 1959, W-2946M	[1][2]
Brand Names	Bronchospasmin, Asmaterolo, Bronchodil	[1][4]

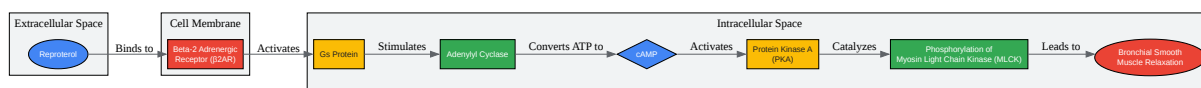
Pharmacological Profile

Reproterol is a short-acting β 2-adrenoreceptor agonist.[6] Its primary therapeutic application is in the treatment of asthma and other chronic obstructive pulmonary diseases (COPD).[2][7] The hydrochloride salt form enhances the stability and solubility of the active compound.

Mechanism of Action: Signaling Pathway

Reproterol Hydrochloride exerts its therapeutic effects through the stimulation of beta-2 adrenergic receptors, primarily located on the smooth muscle cells of the bronchial airways.

This interaction initiates a well-defined signaling cascade, leading to bronchodilation.

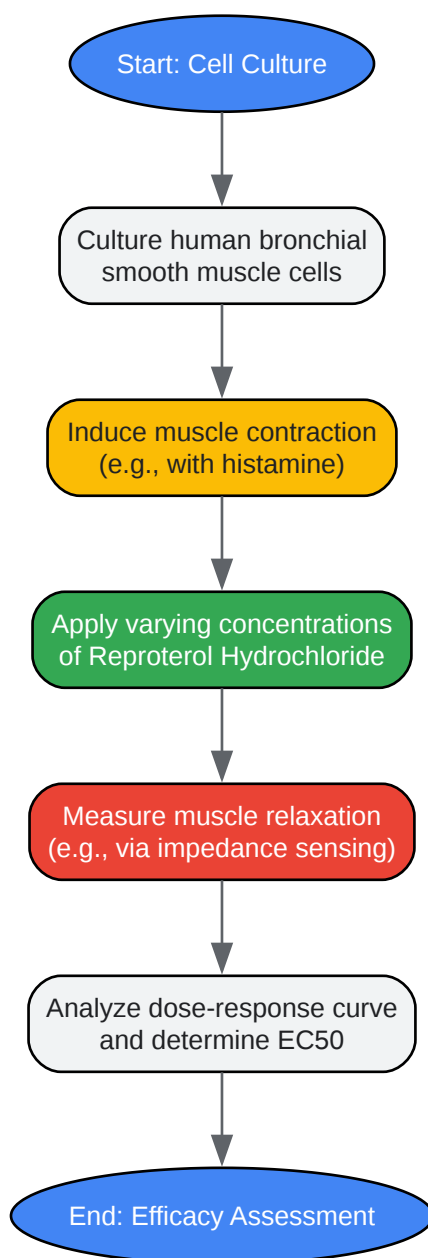


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Caption: Signaling pathway of Reproterol leading to bronchodilation.

Experimental Protocols

While specific, detailed experimental protocols for **Reproterol Hydrochloride** are proprietary to the developing and manufacturing entities, the following outlines a general workflow for in vitro assessment of its efficacy.



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Caption: General workflow for in vitro efficacy testing of Reproterol.

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References

- 1. Reproterol Hydrochloride | C₁₈H₂₄ClN₅O₅ | CID 3032600 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
- 3. go.drugbank.com [go.drugbank.com]
- 4. Reproterol Hydrochloride | CymitQuimica [cymitquimica.com]
- 5. Reproterol hydrochloride [midas-pharma.com]
- 6. Reproterol - Wikipedia [en.wikipedia.org]
- 7. Reproterol hydrochloride | TargetMol [targetmol.com]
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